

# 7-Bromo-4H-1,3-benzodioxine: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: 7-bromo-4H-1,3-benzodioxine

Cat. No.: B1311463

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Disclaimer: This document is intended for informational purposes only and should not be substituted for a formal risk assessment or the guidance of a qualified safety professional. The toxicological properties of **7-bromo-4H-1,3-benzodioxine** have not been fully investigated.[1] All handling and experimental procedures should be conducted by trained personnel in a controlled laboratory setting.

## Introduction

**7-Bromo-4H-1,3-benzodioxine** is a halogenated aromatic ether with potential applications in medicinal chemistry and materials science. As with any novel or sparsely studied chemical, a thorough understanding of its safety and handling protocols is paramount to ensure the well-being of laboratory personnel and the integrity of research. This guide provides a comprehensive overview of the known safety data, handling procedures, and emergency protocols for **7-bromo-4H-1,3-benzodioxine**.

## Hazard Identification and Classification

While a comprehensive toxicological profile for **7-bromo-4H-1,3-benzodioxine** is not yet available, the available safety data sheet (SDS) indicates that it should be handled with caution.[1] It is classified as an irritant and may be harmful if ingested or inhaled.[1] The material is irritating to mucous membranes and the upper respiratory tract.[1]

#### GHS Hazard Statements:

Based on data for related compounds such as 6-bromo-4H-1,3-benzodioxin-2-one, the following hazards may be anticipated:

- H315: Causes skin irritation.[2]
- H319: Causes serious eye irritation.[2]
- H335: May cause respiratory irritation.[2]

#### Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[2]
- P264: Wash skin thoroughly after handling.[2]
- P271: Use only outdoors or in a well-ventilated area.[2]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[2]

## Physical and Chemical Properties

Quantitative data for **7-bromo-4H-1,3-benzodioxine** is limited. The following table summarizes available information and data for the parent compound, 4H-1,3-benzodioxin, for reference.

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>7</sub> BrO <sub>2</sub>	[3]
Molecular Weight	215.04 g/mol	[3]
CAS Number	499770-95-5	[1][3]
Appearance	Not specified (likely a solid)	
Melting Point	Not available	
Boiling Point	Not available	
Solubility	Not available	
Parent Compound (4H-1,3-benzodioxin) Molecular Weight	136.15 g/mol	[4]

## Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and maintain the stability of the compound.

### Handling:

- Use in a well-ventilated area, preferably within a chemical fume hood.[1]
- Avoid contact with skin, eyes, and clothing.[1]
- Do not breathe dust or vapor.[1]
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[1]
- Wash hands thoroughly after handling.[1]
- Keep container tightly closed when not in use.[1]

### Storage:

- Store in a cool, dry, and well-ventilated place.[\[1\]](#)
- Keep away from strong oxidizing agents, strong acids, and strong bases.[\[1\]](#)

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential when working with **7-bromo-4H-1,3-benzodioxine**.

PPE Type	Specification
Eye Protection	Safety goggles or a face shield. <a href="#">[1]</a>
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).
Skin and Body Protection	Laboratory coat, long pants, and closed-toe shoes. Chemical-resistant boots may be necessary for spill cleanup. <a href="#">[1]</a>
Respiratory Protection	Use in a chemical fume hood. If a fume hood is not available, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.

## First-Aid Measures

In the event of exposure, immediate and appropriate first-aid is crucial.

- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.[\[1\]](#)
- Skin Contact: Immediately wash the affected area with generous quantities of running water and non-abrasive soap for at least 15 minutes.[\[1\]](#) Remove contaminated clothing. Seek medical attention.[\[1\]](#)
- Eye Contact: Immediately flush eyes with clean, running water for at least 15 minutes, keeping eyelids open.[\[1\]](#) Seek medical attention.[\[1\]](#)

- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

## Accidental Release Measures

In the case of a spill, follow these procedures to ensure safety and proper cleanup.

- Personal Precautions: Evacuate the area and ensure adequate ventilation. Wear appropriate PPE, including respiratory protection.
- Containment and Cleaning: For solid spills, carefully sweep or vacuum the material, avoiding dust generation. Place in a sealed container for disposal. For liquid spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal.
- Environmental Precautions: Prevent the material from entering drains or waterways.

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use carbon dioxide, dry chemical powder, or alcohol/polymer foam.<sup>[1]</sup>
- Specific Hazards: Emits toxic fumes, including hydrogen bromide and carbon oxides, under fire conditions.<sup>[1][2]</sup>
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.<sup>[2]</sup>

## Experimental Protocol: Representative Synthesis of a Bromo-4H-1,3-benzodioxine Derivative

Note: A specific experimental protocol for the synthesis of **7-bromo-4H-1,3-benzodioxine** is not readily available in the searched literature. The following is a representative procedure for the synthesis of the isomeric 6-bromo-4H-1,3-benzodioxine, which can serve as a methodological guideline.<sup>[5]</sup> Researchers should adapt and optimize this protocol for the 7-bromo isomer with appropriate safety precautions.

Reaction Scheme:

4-Bromophenol + Paraformaldehyde  $\xrightarrow{(\text{H}_2\text{SO}_4, \text{Acetic Acid})}$  6-Bromo-4H-1,3-benzodioxine

#### Materials:

- 4-Bromophenol (or 3-Bromophenol for the 7-bromo isomer)
- Paraformaldehyde
- Concentrated Sulfuric Acid
- Acetic Acid
- Sodium Hydroxide
- Toluene
- Diisopropyl ether
- Hexane

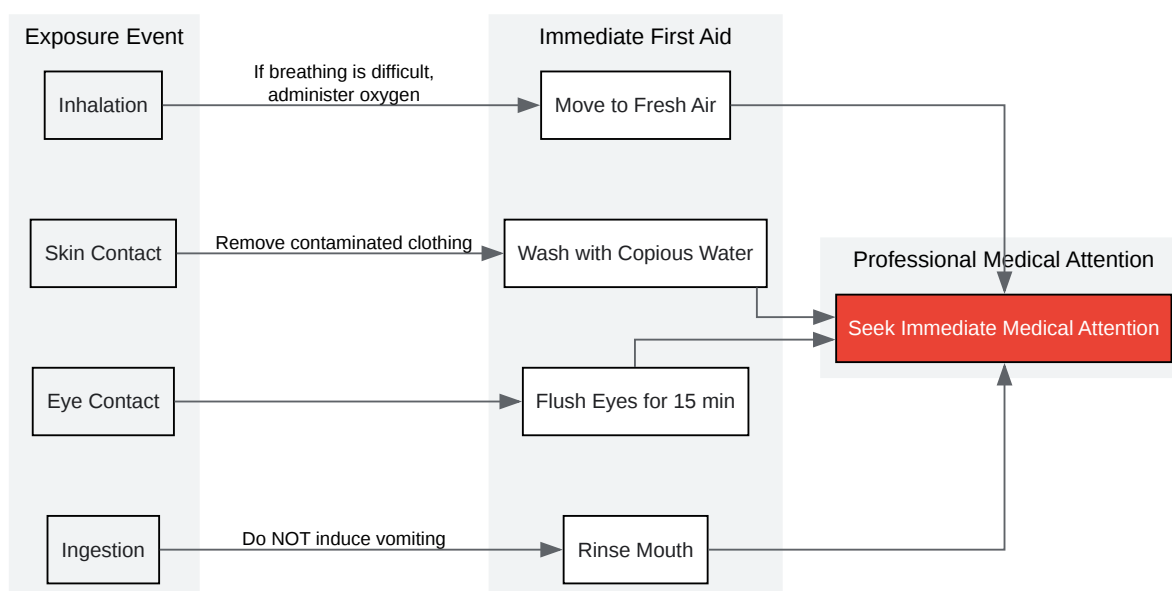
#### Procedure:

- **Reaction Setup:** In a suitable reaction vessel, combine acetic acid and concentrated sulfuric acid. Cool the mixture to 0°C.
- **Addition of Reactants:** Slowly add 4-bromophenol and paraformaldehyde to the cooled acid mixture while maintaining the temperature at 0°C.
- **Reaction:** Stir the reaction mixture at 0°C for an extended period (e.g., 120 hours).<sup>[5]</sup>
- **Neutralization:** Carefully neutralize the reaction mixture with a solution of sodium hydroxide in water.
- **Workup:** Filter the resulting precipitate and dissolve it in toluene.
- **Purification:** Dry the organic phase by azeotropic distillation. Filter the hot solution to remove any polymeric byproducts.

- Isolation: Evaporate the toluene under reduced pressure. The crude product can be further purified by distillation under reduced pressure.
- Crystallization: The product can be crystallized from a mixture of diisopropyl ether and hexane.[5]

## Visualizations

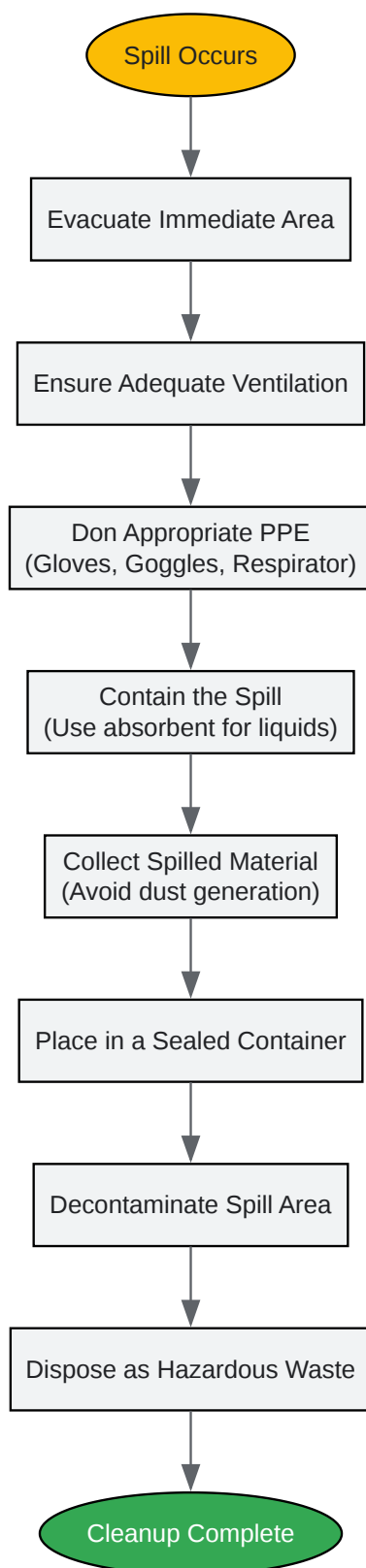
### Emergency Response Workflow



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Caption: Workflow for first-aid response to exposure incidents.

## Spill Cleanup Procedure



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Caption: Step-by-step procedure for cleaning up a spill.



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